

Hexythiazox Analytical Standard: A Comprehensive Physicochemical Profile

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Compound of Interest

Compound Name: Hexythiazox (Standard)

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This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of the Hexythiazox analytical standard. The information is curated to support research, development, and quality control activities involving this selective acaricide. Data is presented in a structured format for clarity and ease of comparison, supplemented by detailed experimental methodologies and visual diagrams to illustrate key processes and concepts.

Physicochemical Properties of Hexythiazox

The following table summarizes the key physicochemical properties of the Hexythiazox analytical standard.

Property	Value	Reference(s)
Chemical Structure	(4RS,5RS)-5-(4-chlorophenyl)-N-cyclohexyl-4-methyl-2-oxo-1,3-thiazolidine-3-carboxamide	[1]
Molecular Formula	C ₁₇ H ₂₁ ClN ₂ O ₂ S	[1]
Molecular Weight	352.88 g/mol	[1]
Physical State	White to beige colored powder	[1]
Melting Point	108.0-108.5 °C	
Boiling Point	Decomposes before boiling	
Vapor Pressure	<1.333 × 10 ⁻⁶ Pa at 20°C	
Water Solubility	0.1 mg/L at 20°C (pH 7)	[2]
Solubility in Organic Solvents (at 20°C)	Acetone: >160 g/L, Chloroform: >1379 g/L, Methanol: >20.6 g/L, Xylene: >362 g/L	
Octanol-Water Partition Coefficient (log Kow)	2.67 at 25°C	
pKa	Not applicable (no dissociable protons)	

Experimental Protocols

While specific, detailed experimental protocols for the Hexythiazox analytical standard are not publicly available, the methodologies outlined below are based on internationally recognized OECD guidelines, which are standard for the determination of these physicochemical properties.

Determination of Melting Point (Based on OECD Guideline 102)

The melting point of Hexythiazox is determined using the capillary tube method.^{[3][4][5][6]} A small amount of the finely powdered analytical standard is packed into a capillary tube. The tube is then placed in a calibrated heating apparatus. The temperature is raised at a slow, controlled rate. The melting point is recorded as the temperature at which the substance is observed to transition from a solid to a liquid. The melting range is the temperature range from the initial melting point to the final melting point.

Determination of Vapor Pressure (Based on OECD Guideline 104)

The vapor pressure of Hexythiazox can be determined using the gas saturation method.^{[7][8][9]} A stream of inert gas is passed through or over the substance at a known flow rate and constant temperature. The gas becomes saturated with the vapor of the substance. The amount of substance transported by the gas is determined by trapping the vapor and quantifying it using a suitable analytical technique, such as gas chromatography. The vapor pressure is then calculated from the amount of substance transported and the volume of gas used.

Determination of Water and Solvent Solubility (Based on Shake-Flask Method)

The solubility of Hexythiazox in water and organic solvents is determined using the shake-flask method.^{[2][10][11][12][13]} An excess amount of the analytical standard is added to a flask containing the solvent of interest. The flask is then agitated at a constant temperature for a prolonged period to ensure that equilibrium is reached. After equilibration, the solution is filtered to remove any undissolved solid. The concentration of Hexythiazox in the clear filtrate is then determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).

Determination of Octanol-Water Partition Coefficient (log Kow) (Based on OECD Guideline 107)

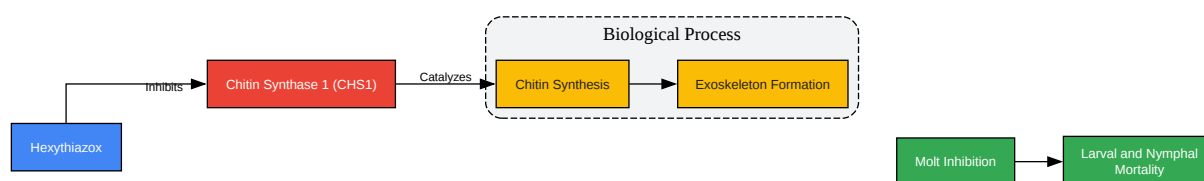
The octanol-water partition coefficient (Kow) is a measure of the lipophilicity of a compound and is determined using the shake-flask method.^{[14][15][16][17][18]} A solution of Hexythiazox in n-octanol (pre-saturated with water) is shaken with a volume of water (pre-saturated with n-

octanol) in a separatory funnel. The mixture is agitated until equilibrium is reached. The two phases are then separated, and the concentration of Hexythiazox in both the n-octanol and water phases is determined by HPLC. The partition coefficient is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

Visualizations

Mode of Action: Inhibition of Chitin Synthesis

Hexythiazox acts as a mite growth regulator by inhibiting chitin synthesis, a crucial process for the formation of the mite's exoskeleton.^{[1][19][20]} Its primary target is the enzyme Chitin Synthase 1 (CHS1).^{[19][21]} By inhibiting this enzyme, Hexythiazox disrupts the molting process in mite larvae and nymphs, leading to their mortality.

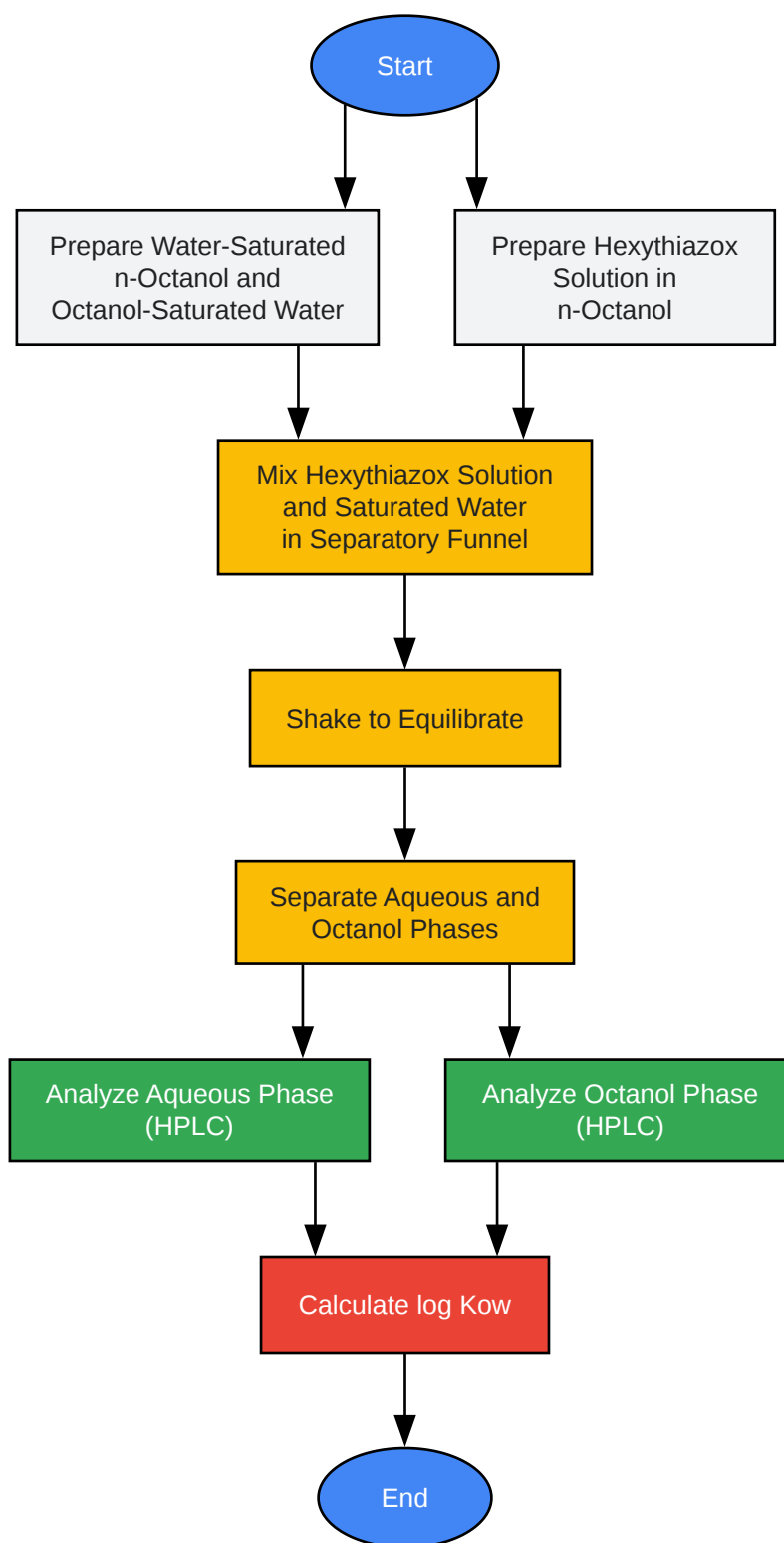


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Caption: Hexythiazox mode of action targeting Chitin Synthase 1.

Experimental Workflow: Determination of Octanol-Water Partition Coefficient (log Kow)

The following diagram illustrates a typical workflow for determining the octanol-water partition coefficient using the shake-flask method.



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Caption: Workflow for log Kow determination by the shake-flask method.

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